

# physical and chemical properties of Methyl 3-chlorobenzo[b]thiophene-2-carboxylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 3-chlorobenzo[b]thiophene-2-carboxylate

Cat. No.: B1297734

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An In-depth Technical Guide to **Methyl 3-chlorobenzo[b]thiophene-2-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Methyl 3-chlorobenzo[b]thiophene-2-carboxylate** is a versatile heterocyclic compound that serves as a crucial building block in medicinal chemistry and organic synthesis. Its unique structure, which combines a chlorinated benzothiophene core with a methyl ester group, makes it a valuable intermediate for developing a range of bioactive molecules.<sup>[1]</sup> This compound is particularly significant in the synthesis of novel therapeutic agents, including anti-inflammatory and analgesic drugs.<sup>[1][2]</sup> Its stability and reactivity profile also make it a useful reagent for various chemical transformations, such as cross-coupling and functionalization reactions, streamlining synthetic pathways for more efficient production of target compounds.<sup>[1]</sup>

## Physicochemical Properties

The fundamental physical and chemical properties of **Methyl 3-chlorobenzo[b]thiophene-2-carboxylate** are summarized below. This data is essential for its handling, characterization, and application in experimental settings.

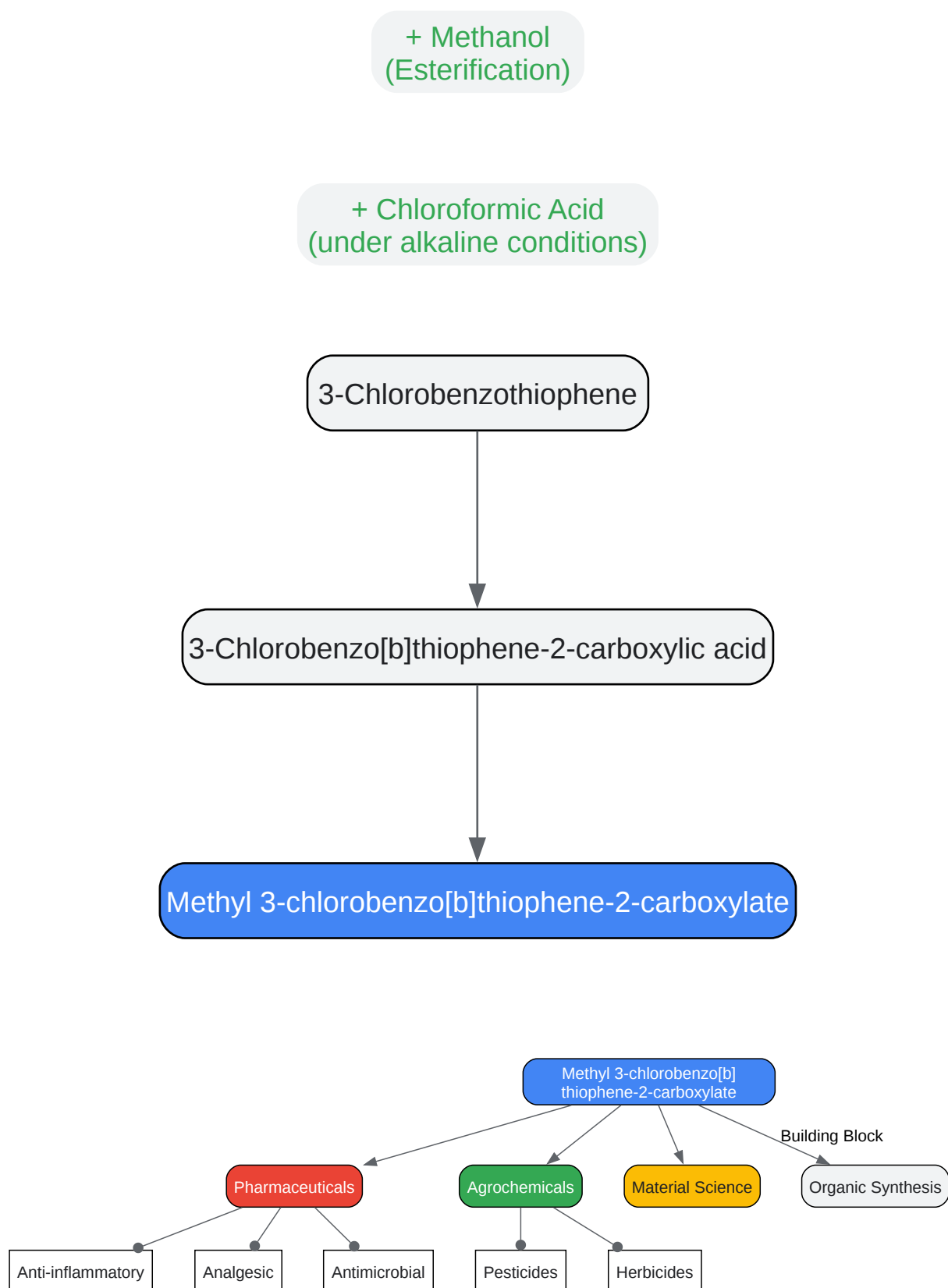
Property	Value	Reference
CAS Number	21211-07-4	[1][3]
Molecular Formula	C <sub>10</sub> H <sub>7</sub> ClO <sub>2</sub> S	[1][3][4]
Molecular Weight	226.68 g/mol	[1][3]
Appearance	White solid / White needles	[1][3][4]
Melting Point	78-84 °C / 80-84 °C	[1][3][5]
Purity	≥ 98% (HPLC)	[1]
Solubility	Poorly soluble in water; soluble in some common organic solvents.	[4]
Storage Conditions	Store at 0-8°C	[1]

## Synthesis and Experimental Protocols

The synthesis of **Methyl 3-chlorobenzo[b]thiophene-2-carboxylate** is a multi-step process. A common and effective method involves the cyclization and subsequent chlorination of a suitable precursor, followed by esterification.

### General Synthesis Pathway

A frequently cited synthetic route involves reacting 3-chlorobenzothiophene with a carboxylating agent, followed by esterification with methanol.[4]



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- To cite this document: BenchChem. [physical and chemical properties of Methyl 3-chlorobenzo[b]thiophene-2-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1297734#physical-and-chemical-properties-of-methyl-3-chlorobenzo-b-thiophene-2-carboxylate]

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